

Bemetizide: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Bemetizide*

Cat. No.: *B1667926*

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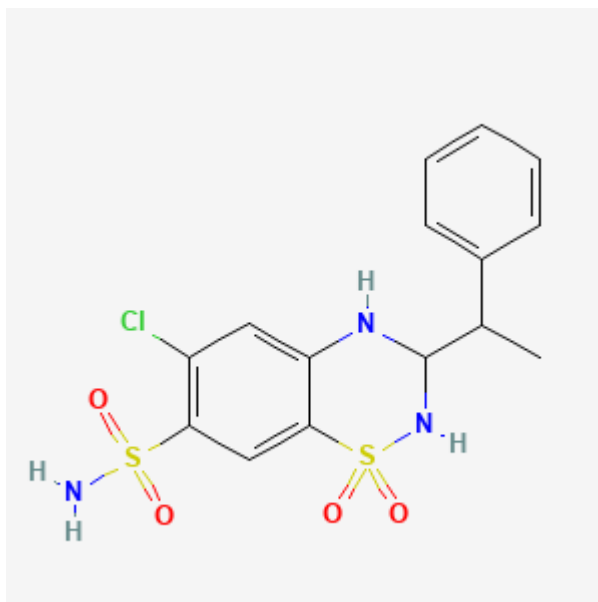
For Researchers, Scientists, and Drug Development Professionals

Introduction

Bemetizide is a diuretic medication belonging to the thiazide class of drugs. Chemically, it is a benzothiadiazine derivative. Thiazide diuretics are primarily used in the management of hypertension and edema by promoting the excretion of salt and water from the kidneys. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and available data on the effects of **Bemetizide**.

Chemical Structure and Identification

Bemetizide is chemically known as 6-chloro-3-(1-phenylethyl)-3,4-dihydro-2H-1,2,4-benzothiadiazine-7-sulfonamide 1,1-dioxide[1].

Image of the chemical structure of **Bemetizide**Table 1: Chemical Identifiers for **Bemetizide**

Identifier	Value
IUPAC Name	6-chloro-1,1-dioxo-3-(1-phenylethyl)-3,4-dihydro-2H-1λ ⁶ ,2,4-benzothiadiazine-7-sulfonamide[1]
CAS Number	1824-52-8[1]
Molecular Formula	C ₁₅ H ₁₆ ClN ₃ O ₄ S ₂ [1]
Molecular Weight	401.9 g/mol [1]
SMILES	CC(C1=CC=CC=C1)C2NC3=CC(=C(C=C3S(=O)(=O)N2)S(=O)(=O)N)Cl

Physicochemical Properties

While extensive experimental data for **Bemetizide**'s physicochemical properties are not readily available in the public domain, some predicted and limited experimental values have been reported.

Table 2: Physicochemical Properties of **Bemetizide**

Property	Value	Source
Melting Point	223-226 °C	Predicted
Boiling Point	623.3 °C at 760 mmHg	Predicted
Density	1.481 g/cm ³	Predicted
Water Solubility	DMSO (Slightly), Methanol (Slightly, Sonicated)	Experimental
pKa	8.62	Predicted
LogP	2.0	Predicted

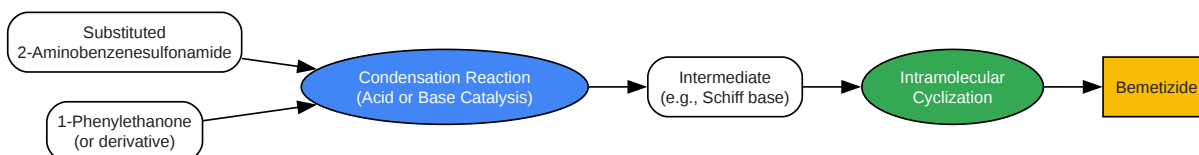
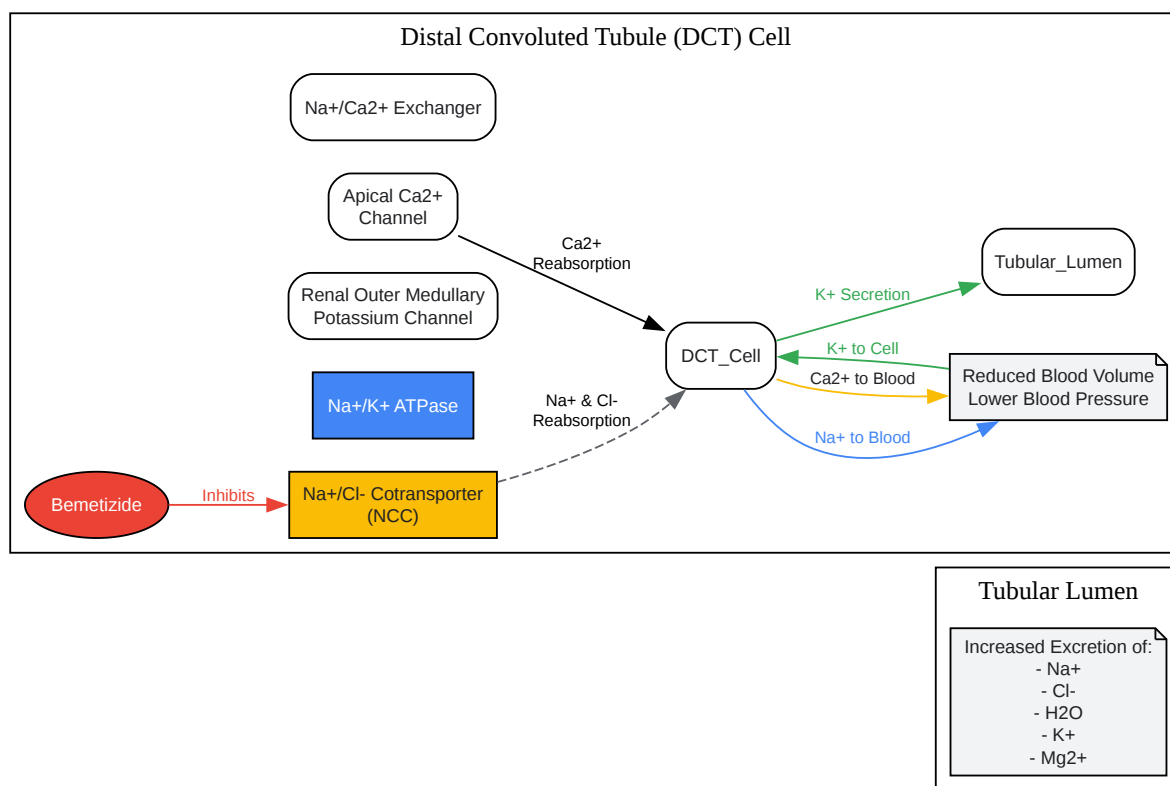
Mechanism of Action

Bemetizide, as a thiazide diuretic, exerts its primary effect on the kidneys, specifically at the distal convoluted tubule (DCT). The principal mechanism of action is the inhibition of the sodium-chloride (Na^+/Cl^-) cotransporter (NCC), also known as the thiazide-sensitive cotransporter.

By blocking the NCC, **Bemetizide** prevents the reabsorption of sodium and chloride ions from the tubular fluid back into the bloodstream. This leads to an increase in the concentration of these ions in the tubular fluid, which in turn osmotically draws more water into the tubule. The overall effect is an increased excretion of sodium, chloride, and water from the body, leading to a diuretic effect. This reduction in extracellular fluid volume contributes to its antihypertensive effect.

The increased delivery of sodium to the collecting duct can also lead to an increased exchange of sodium for potassium ions, potentially resulting in hypokalemia (low potassium levels).

Bemetizide has also been observed to be associated with magnesuria (increased magnesium excretion), while its effect on calcium excretion is insignificant[2].



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References

- 1. Bemetizide | C₁₅H₁₆ClN₃O₄S₂ | CID 72070 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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